

Technical Data Sheet: N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide

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Compound of Interest

Compound Name: N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide

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This document provides a detailed summary of the molecular weight for **N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide**, a compound frequently utilized in the synthesis of azamacrocycles.^[1]

Chemical Identity

Identifier	Value
Compound Name	N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide
Synonyms	N,N-Bis[2-(tosyloxy)ethyl]-p-toluenesulfonamide, N,O,O'-Tritosyldiethanolamine ^[2]
CAS Number	16695-22-0 ^[1]
Molecular Formula	C ₂₅ H ₂₉ NO ₈ S ₃ ^{[1][3]}
Linear Formula	CH ₃ C ₆ H ₄ SO ₂ N(CH ₂ CH ₂ OSO ₂ C ₆ H ₄ CH ₃) ₂ ^[2]

Molecular Weight

The molecular weight of **N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide** is 567.69 g/mol .^{[1][3]} The calculation is based on the summation of the atomic weights of its

constituent atoms as derived from its empirical formula, $C_{25}H_{29}NO_8S_3$.

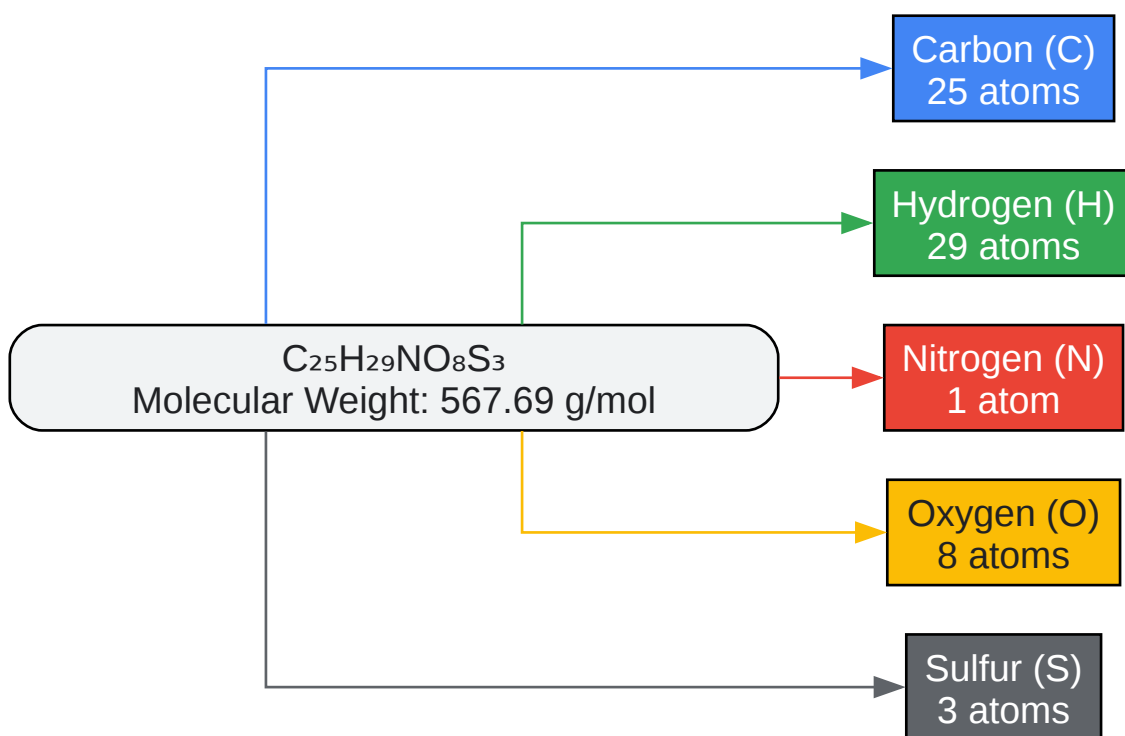
A detailed breakdown of the atomic composition and their contribution to the overall molecular weight is presented below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	25	12.011	300.275
Hydrogen	H	29	1.008	29.232
Nitrogen	N	1	14.007	14.007
Oxygen	O	8	15.999	127.992
Sulfur	S	3	32.06	96.18
Total			567.686	

Note: Atomic weights are based on IUPAC standard atomic weights. The slight difference between the calculated total and the reported molecular weight is due to rounding of atomic weight values.

Molecular Composition Visualization

The following diagram illustrates the elemental composition of **N,N-Bis[2-(p-tolylsulfonyloxy)ethyl]-p-toluenesulfonamide**.



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Caption: Elemental breakdown of the target molecule.

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References

- 1. scbt.com [scbt.com]
- 2. N,N-双[2-(对甲苯磺酰氧基)乙基]-对甲苯磺酰胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 16695-22-0 CAS MSDS (N,N-BIS[2-(P-TOLYLSULFONYLOXY)ETHYL]-P-TOLUENESULFONAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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